Ethyl 2,3-dimethylbenzoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Ethyl 2,3-dimethylbenzoate*
CAS No.:	*104175-24-8*
Cat. No.:	*B172784*

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Abstract

This technical guide provides a comprehensive overview of **Ethyl 2,3-dimethylbenzoate**, a substituted aromatic ester. The document details its chemical structure, physicochemical properties, and outlines potential synthetic routes. While specific experimental data for this compound is limited in publicly accessible literature, this guide consolidates available information and provides context through data from structurally related compounds. This includes a detailed analysis of spectroscopic data and generalized experimental protocols. The guide is intended to serve as a foundational resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development who may be interested in this or similar molecular scaffolds.

Introduction

Ethyl 2,3-dimethylbenzoate is an organic compound belonging to the benzoate ester family. Characterized by a benzene ring substituted with an ethyl ester group and two methyl groups at the 2 and 3 positions, its structure presents a unique steric and electronic profile that may be of interest in various chemical and pharmaceutical applications. This document aims to provide

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a detailed technical summary of its known properties and synthetic methodologies. Given the scarcity of specific data for **Ethyl 2,3-dimethylbenzoate**, information from closely related isomers and the parent compound, Ethyl benzoate, is included for comparative purposes.

Chemical Structure and Properties

The structural and physicochemical properties of **Ethyl 2,3-dimethylbenzoate** are summarized below.

Structure and Identification

The chemical structure of **Ethyl 2,3-dimethylbenzoate** is presented in Figure 1.

Figure 1. Chemical Structure of **Ethyl 2,3-dimethylbenzoate**.

Identifier	Value
IUPAC Name	ethyl 2,3-dimethylbenzoate
Synonyms	2,3-DIMETHYLBENZOIC ACID ETHYL ESTER
CAS Number	104175-24-8[1]
Molecular Formula	$C_{11}H_{14}O_2$[1]
Molecular Weight	178.23 g/mol [1]
SMILES	CCOC(=O)C1=CC=CC(=C1C)C[1]
InChI	InChI=1S/C11H14O2/c1-4-13-11(12)10-7-5-6-8(2)9(10)3/h5-7H,4H2,1-3H3

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **Ethyl 2,3-dimethylbenzoate** is provided in Table 1.

Table 1. Physicochemical Properties of **Ethyl 2,3-dimethylbenzoate**.

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Property	Value	Source
Predicted LogP	2.9	PubChem
Topological Polar Surface Area (TPSA)	26.3 Å²	PubChem
Hydrogen Bond Donors	0	PubChem
Hydrogen Bond Acceptors	2	PubChem
Rotatable Bonds	2	PubChem

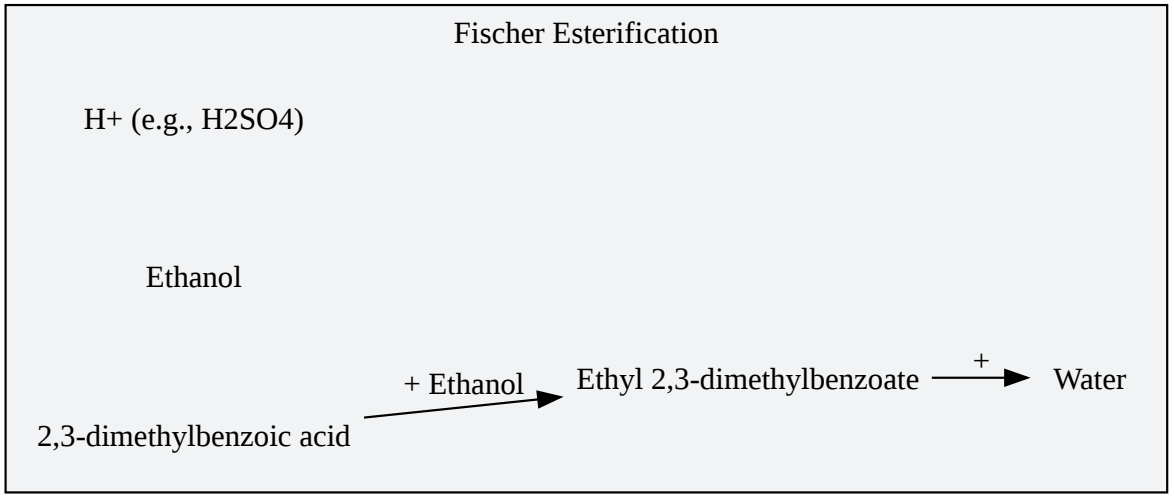
Synthesis of **Ethyl 2,3-dimethylbenzoate**

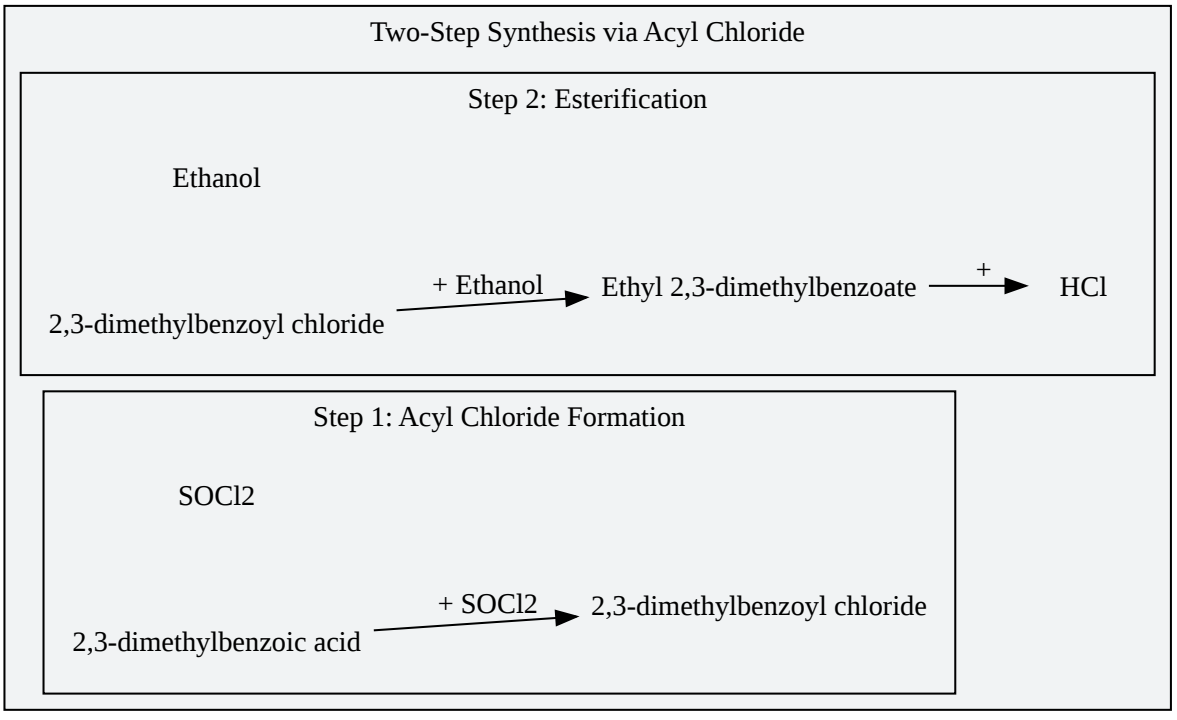
While a specific, detailed experimental protocol for the synthesis of **Ethyl 2,3-dimethylbenzoate** is not readily available in the reviewed literature, two general and reliable methods for the synthesis of benzoate esters are presented below. These can be adapted for the synthesis of the title compound.

Fischer Esterification of 2,3-dimethylbenzoic acid

This is a classic and widely used method for the synthesis of esters from a carboxylic acid and an alcohol in the presence of an acid catalyst.

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